

Methyl cycloheptanecarboxylate CAS number and molecular weight.

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Compound of Interest

Compound Name: Methyl cycloheptanecarboxylate

Cat. No.: B1268168

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Methyl Cycloheptanecarboxylate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of **methyl cycloheptanecarboxylate**, including its fundamental chemical properties. Due to the limited availability of in-depth experimental data and biological studies directly pertaining to **methyl cycloheptanecarboxylate** in publicly accessible literature, this document also presents relevant information on closely related analogs to offer insights for research and development.

Core Compound Properties

Methyl cycloheptanecarboxylate is an ester with the chemical formula $C_9H_{16}O_2$. Below is a summary of its key identifiers and computed properties.

Property	Value	Source
CAS Number	60433-00-3	PubChem[1]
Molecular Weight	156.22 g/mol	PubChem[1]
Molecular Formula	C ₉ H ₁₆ O ₂	PubChem[1]
IUPAC Name	methyl cycloheptanecarboxylate	PubChem[1]
SMILES	<chem>COC(=O)C1CCCCC1</chem>	PubChem[1]
InChIKey	OEPSYCOSYPDSFV- UHFFFAOYSA-N	PubChem[1]

Synthesis Methodologies: Insights from Analogs

Detailed experimental protocols for the synthesis of **methyl cycloheptanecarboxylate** are not readily available. However, established methods for the synthesis of the closely related methyl cyclohexanecarboxylate can provide a valuable starting point for researchers. A comparative analysis of these methods is presented below.

Parameter	Fischer-Speier Esterification	Via Cyclohexanecarboxyl Chloride	Catalytic Hydrogenation of Methyl Benzoate
Starting Materials	Cyclohexanecarboxylic acid, Methanol	Cyclohexanecarboxylic acid, Thionyl chloride, Methanol	Methyl benzoate, Hydrogen gas
Key Reagents	Strong acid catalyst (e.g., H ₂ SO ₄)	Thionyl chloride (SOCl ₂), Optional Triethylamine	Heterogeneous catalyst (e.g., Ru/C, Rh/C)
Typical Yield	>90% (with excess methanol)[2]	>99% (overall)[2]	High-yielding, though specific data can be limited[2]
Reaction Time	1 - 10 hours[2]	~1 hour for acid chloride formation[2]	Variable, dependent on catalyst and conditions
Reaction Temperature	Reflux (~65°C)[2]	Room temperature to reflux[2]	Can require high temperature and pressure
Key Advantages	Utilizes readily available and inexpensive reagents[2]	Very high yield and purity[2]	Potentially efficient for large-scale production

Experimental Protocols: Synthesis of an Analog

The following is a representative protocol for the Fischer-Speier esterification of cyclohexanecarboxylic acid to yield methyl cyclohexanecarboxylate. This can serve as a foundational method for the synthesis of **methyl cycloheptanecarboxylate**, with adjustments to reaction conditions and purification techniques as needed.

Objective: To synthesize methyl cyclohexanecarboxylate from cyclohexanecarboxylic acid and methanol.

Materials:

- Cyclohexanecarboxylic acid
- Anhydrous methanol
- Concentrated sulfuric acid (catalyst)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Diethyl ether
- Standard laboratory glassware, including a round-bottom flask with a reflux condenser and a separatory funnel

Procedure:

- In a round-bottom flask, combine cyclohexanecarboxylic acid and an excess of anhydrous methanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the stirred solution.
- Heat the mixture to reflux for 2-4 hours. The reaction progress can be monitored using thin-layer chromatography (TLC).[3]
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess methanol under reduced pressure.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with deionized water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.[3]
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.[2]

- Filter to remove the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- The crude methyl cyclohexanecarboxylate can be purified by distillation under reduced pressure.[2]

Logical Workflow for Analog Synthesis

The following diagram illustrates the general workflow for the synthesis and purification of a methyl alkanoate via Fischer-Speier esterification.



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Fischer-Speier Esterification Workflow

Biological Activity and Drug Development Context

Direct experimental data on the biological activity of **methyl cycloheptanecarboxylate** is scarce. However, the parent cycloheptanecarboxylic acid is recognized as a versatile building block in organic synthesis and pharmaceutical chemistry.[4][5] Carboxylic acid moieties and their ester derivatives are important in drug design as they can influence a molecule's solubility, lipophilicity, and cell permeation.

The methyl group also plays a crucial role in drug design by modulating physicochemical, pharmacodynamic, and pharmacokinetic properties through steric and electronic effects.[6][7] The introduction of a methyl group can impact a molecule's metabolic stability and its binding affinity to target proteins.[6][7]

While there is limited information on the specific biological activities of **methyl cycloheptanecarboxylate**, derivatives of the related methyl cyclohexanecarboxylate have been investigated for potential antimicrobial, anticancer, and anti-inflammatory properties.[8] These studies, while not directly applicable, suggest that cycloalkane-based esters are a compound class of interest in medicinal chemistry.

Conclusion

Methyl cycloheptanecarboxylate is a simple ester with well-defined physical properties. While specific applications and biological data for this compound are not widely reported, the established synthetic routes and known biological relevance of its structural components—the cycloalkane ring and the methyl ester group—suggest its potential as an intermediate in organic synthesis and a scaffold in medicinal chemistry. Further research is needed to fully elucidate the biological activity and potential applications of **methyl cycloheptanecarboxylate** in drug development and other scientific fields.

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